

Handling and safety precautions for AcLys-PABC-VC-Aur0101

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Compound of Interest

Compound Name: AcLys-PABC-VC-Aur0101

Cat. No.: B11930063 Get Quote

Application Notes and Protocols: AcLys-PABC-VC-Aur0101

For Research Use Only. Not for use in diagnostic or therapeutic procedures.

Introduction

AcLys-PABC-VC-Aur0101 is a highly potent drug-linker conjugate designed for the development of Antibody-Drug Conjugates (ADCs). It comprises three key components:

- Aur0101: A potent synthetic auristatin analog that inhibits tubulin polymerization, leading to cell cycle arrest and apoptosis.[1] Auristatins are a class of cytotoxic agents noted for their high potency, making them suitable as payloads for ADCs.[2]
- Valine-Citrulline (VC) Linker: A dipeptide linker that is specifically designed to be cleaved by lysosomal proteases, such as Cathepsin B, which are abundant within the intracellular environment of tumor cells.[2][3] This enzymatic cleavage ensures targeted release of the cytotoxic payload.
- p-Aminobenzylcarbamate (PABC) Spacer: A self-immolative spacer that, following the cleavage of the VC linker, spontaneously releases the unmodified Aur0101 payload.
- AcLys (Acetylated Lysine): Provides a point of attachment and can influence the physicochemical properties of the drug-linker.



This drug-linker is intended for conjugation to monoclonal antibodies (mAbs) or other targeting moieties that recognize specific antigens on the surface of cancer cells. Upon binding to the target antigen, the resulting ADC is internalized, and the Aur0101 payload is released within the lysosome, exerting its potent cytotoxic effect.[1] This targeted delivery mechanism aims to maximize efficacy while minimizing systemic toxicity associated with traditional chemotherapy.

Physicochemical and Handling Information

Chemical Properties

Property	Value
Molecular Formula	C66H103N13O13S
Molecular Weight	1318.67 g/mol [4]
Appearance	Solid[5]
Purity	>97% (typical)[1]
CAS Number	1438851-17-2[1]

Storage and Stability

Proper storage is critical to maintain the integrity of AcLys-PABC-VC-Aur0101.

Condition	Recommendation	Duration
Solid (Powder)	Store at -20°C. Protect from light and moisture.[1][5] Store in a sealed container, preferably under an inert atmosphere (e.g., nitrogen).[1]	Up to 3 years
In Solvent	Store at -80°C. Protect from light.[1]	Up to 6 months
Store at -20°C. Protect from light.[1]	Up to 1 month	



Note: The product is stable at room temperature for short periods, such as during shipping.[1] However, long-term storage at room temperature is not recommended.

Solubility

Solvent	Concentration
DMSO	~100 mg/mL (~75.83 mM)[1]

For in vivo studies, specific formulations are required. The following are examples and should be optimized for the specific application.

Formulation Example	Preparation Steps
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	 Dissolve AcLys-PABC-VC-Aur0101 in DMSO. Add PEG300 and mix thoroughly. 3. Add Tween-80 and mix. 4. Add saline to the final volume and mix.[1]
10% DMSO, 90% Corn Oil	 Dissolve AcLys-PABC-VC-Aur0101 in DMSO. Add corn oil to the final volume and mix.[1]

Hazard Identification and Safety Precautions

Disclaimer: No formal Safety Data Sheet (SDS) for **AcLys-PABC-VC-Aur0101** was publicly available at the time of this document's creation. The following precautions are based on the known high cytotoxicity of auristatin-class compounds and general principles for handling highly potent active pharmaceutical ingredients (HPAPIs).[6][7]

Hazard Statement

AcLys-PABC-VC-Aur0101 contains a highly potent cytotoxic payload (Aur0101) that inhibits microtubule formation.[1] It is presumed to be highly toxic to cells and should be handled with extreme caution by trained personnel in a controlled laboratory environment. Occupational exposure may pose a significant health risk.[6]

Personal Protective Equipment (PPE)



A comprehensive safety program, including the use of appropriate PPE, is mandatory when handling this compound.[8]

- Gloves: Double gloving with nitrile gloves is recommended. Change gloves frequently and immediately if contaminated.
- Lab Coat: A dedicated, disposable lab coat or gown should be worn.
- Eye Protection: ANSI-approved safety glasses or chemical splash goggles are required.
- Respiratory Protection: When handling the solid powder outside of a certified containment system (e.g., weighing), a respirator with a particulate filter (e.g., N100 or P100) is essential.

Engineering Controls

- All handling of the solid form (e.g., weighing, reconstitution) should be performed in a
 certified chemical fume hood, a Class II biological safety cabinet, or a glove box to minimize
 inhalation exposure.[6]
- Use disposable equipment (e.g., spatulas, weigh boats) whenever possible to avoid crosscontamination.

First Aid Measures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out mouth with water and seek immediate medical attention.

Waste Disposal

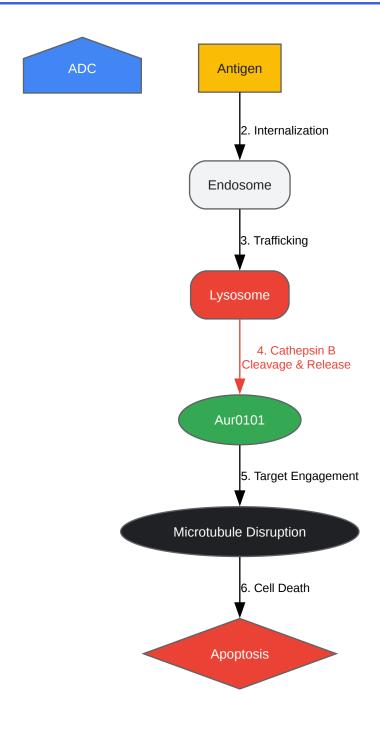


All waste materials, including empty vials, contaminated PPE, and unused solutions, should be treated as hazardous chemical waste.[9] Dispose of in accordance with local, state, and federal regulations. Do not dispose of down the drain. Decontamination of work surfaces can be performed using a solution of bleach or another appropriate deactivating agent, followed by a water rinse.

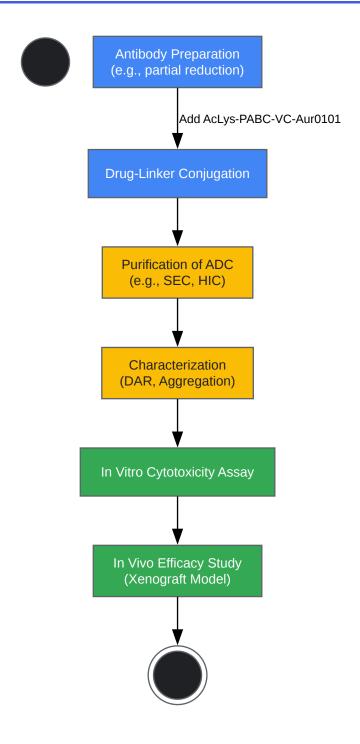
Mechanism of Action and Experimental Workflows Intracellular Cleavage and Payload Release

The targeted delivery and release of Aur0101 is a multi-step process initiated by the binding of the ADC to its target antigen on the cancer cell surface.









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